

Quantitative Binding Data

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Compound Focus: PD 156252

CAS No.: 162682-14-6

Cat. No.: S3322798

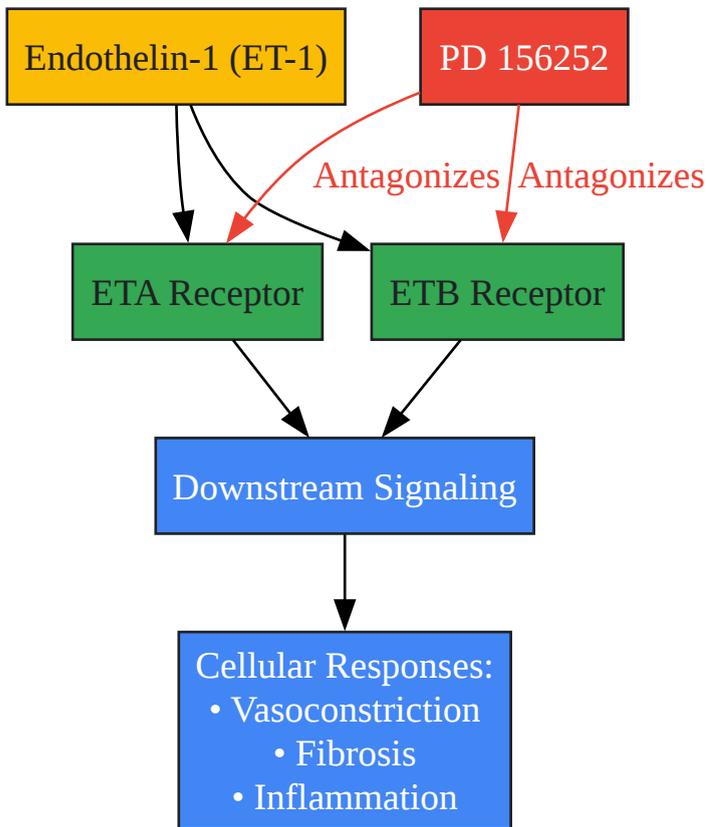
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The following table summarizes the known binding affinity data for **PD 156252**, which highlights its potency and selectivity profile:

Receptor Subtype	Species	Affinity (IC ₅₀)	Notes
ETA	Rabbit	1.0 nM	Primary, high-affinity target [1]
ETB	Rat	40 nM	Lower affinity, indicates selectivity for ETA [1]

Endothelin Signaling and PD 156252 Mechanism of Action

Endothelin-1 (ET-1) is a potent vasoconstrictor and a key mediator in fibrosis. It exerts its effects by binding to two primary G-protein coupled receptors, ETA and ETB. The diagram below illustrates the simplified endothelin signaling pathway and the mechanism by which **PD 156252** acts as an antagonist.



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As shown, **PD 156252** functions by binding to the endothelin receptors, thereby **blocking the binding of ET-1** and inhibiting its downstream profibrotic and vasoconstrictive effects [1].

Research Context and Applications

PD 156252 was developed in the context of extensive research into endothelin receptor antagonists. Its design stems from structure-activity relationship (SAR) studies focused on the C-terminal hexapeptide of endothelin itself [2]. The goal of such research is to develop potent synthetic molecules that can inhibit the pathological effects of the endothelin system.

The endothelin pathway, which **PD 156252** targets, is a well-established driver of fibrotic processes. Key mediators include:

- **Transforming Growth Factor- β (TGF- β):** A master regulator of fibrosis that can induce the expression of ET-1 [3].

- **Endothelin-1 (ET-1)**: Stimulates the formation of myofibroblasts and increases the production of extracellular matrix (ECM) proteins like collagen [3].
- **Connective Tissue Growth Factor (CTGF)**: A common target induced by both TGF- β and ET-1, which directly promotes ECM accumulation [3].

This cytokine hierarchy makes the endothelin pathway, and thus compounds like **PD 156252**, a significant target for anti-fibrotic therapy research [3].

Practical Research Considerations

PD 156252 is sold commercially as a research-grade chemical by suppliers like MedChemExpress and Echelon Biosciences [1] [4]. It is typically supplied as a lyophilized powder and requires reconstitution and appropriate storage as per the manufacturer's Certificate of Analysis.

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References

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2. Binding Database [bindingdb.org]
3. Fibrosis in connective tissue disease - PubMed Central - NIH [pmc.ncbi.nlm.nih.gov]
4. Echelon Biosciences Research Labs ET Antagonist PD 156252 [fishersci.com]

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